Technical Support Center: Enhancing the Stability of Fluorinated Biguanide Compounds

Author: BenchChem Technical Support Team. **Date**: May 2026

Compound of Interest

Compound Name:	*1-(3-Fluorophenyl)biguanide hydrochloride*
CAS No.:	*2267-49-4*
Cat. No.:	*B1301585*

Get Quote

Welcome to the technical support center for researchers, scientists, and drug development professionals working with fluorinated biguanide compounds. This guide is designed to provide expert insights and practical solutions to the unique stability challenges presented by this important class of molecules. By understanding the underlying mechanisms of degradation, you can design more robust experiments, develop stable formulations, and ensure the integrity of your research.

Section 1: Frequently Asked Questions (FAQs)

This section addresses common initial questions regarding the stability of fluorinated biguanide compounds.

Q1: What is the primary purpose of adding fluorine to biguanide compounds?

A1: Fluorine is strategically incorporated into drug candidates to modulate their physicochemical and pharmacokinetic properties.[1] Due to its small size and high electronegativity, fluorine can enhance metabolic stability by blocking sites susceptible to oxidative metabolism.[2][3] The strong carbon-fluorine (C-F) bond is more resistant to

© 2026 BenchChem. All rights reserved.

enzymatic cleavage than a carbon-hydrogen (C-H) bond.[4] Furthermore, fluorine's electron-withdrawing nature can lower the basicity (pKa) of nearby amine groups, which may improve properties like membrane permeation and bioavailability.[2][3]

Q2: What are the most common stability issues I should be aware of with fluorinated biguanides?

A2: The primary stability concerns for fluorinated biguanides are similar to their non-fluorinated counterparts but can be influenced by the electronic effects of fluorine. The main degradation pathways include:

- Hydrolysis: The biguanide functional group is susceptible to hydrolysis, especially in aqueous solutions at non-optimal pH, which can lead to the formation of guanidine and urea derivatives.[5][6]
- Photodegradation: Exposure to UV or even ambient light can induce degradation, often leading to discoloration and the formation of photoproducts.[7][8] The rate of photodegradation is dependent on the specific chemical structure and the wavelength of light exposure.[7]
- Thermal Degradation: High temperatures can accelerate chemical degradation, particularly in solution.[9][10] Metformin, a well-known biguanide, has been shown to follow zero-order degradation kinetics in aqueous solutions at elevated temperatures.[9][10]
- Excipient Incompatibility: In formulated products, interactions with excipients can lead to degradation. For instance, amine-containing drugs can react with formylating species that may be present as impurities in common excipients like polyethylene glycol (PEG).[11]

Q3: What are the first visual signs that my fluorinated biguanide compound might be degrading?

A3: Initial indicators of degradation are often observable without analytical instrumentation. Be vigilant for:

- Color Change: A solution turning yellow or brown is a common sign of degradation, potentially due to photodegradation or oxidative processes.[5]

© 2026 BenchChem. All rights reserved.

- Precipitation: The formation of a solid precipitate in a solution can indicate that a less soluble degradation product has formed or that a change in pH has affected the compound's solubility.[5]

- Cloudiness or Haze: A loss of clarity in the solution can suggest the formation of insoluble impurities or aggregates.

Q4: What are the general best practices for storing a new fluorinated biguanide compound?

A4: To minimize degradation, follow these general storage guidelines:

- Solid State: Store the solid compound in a tightly sealed container, protected from light and moisture, at a controlled, cool temperature (e.g., 2-8 °C or as specified by the manufacturer).

- In Solution: Prepare solutions fresh whenever possible. If storage is necessary, store solutions in amber glass vials to protect from light, tightly capped to prevent solvent evaporation and gas exchange, and refrigerated (2-8 °C).[5] It is critical to first determine the compound's solubility at lower temperatures to avoid precipitation.

Section 2: In-Depth Troubleshooting Guide

This guide provides detailed, cause-and-effect explanations and actionable protocols for specific stability problems you may encounter.

Issue 1: My compound shows rapid degradation in an aqueous solution.

Q: I've dissolved my fluorinated biguanide in a buffer for an assay, but my HPLC analysis shows significant degradation within hours. What is the likely cause, and how can I prevent it?

A: The most probable cause is hydrolysis of the biguanide moiety. Biguanides are highly basic and can undergo hydrolytic cleavage.[5][12] The reaction is often pH-dependent. The introduction of fluorine can alter the pKa of the biguanide group, potentially shifting the pH range of maximum stability.

The biguanide structure contains imine-like C=N bonds that are susceptible to nucleophilic attack by water. This can lead to cleavage of the molecule, ultimately forming substituted guanidines and ureas. For example, the related biguanide metformin is known to degrade into

© 2026 BenchChem. All rights reserved.

guanylurea.[6][13] The rate of this hydrolysis is highly dependent on the pH of the solution. By identifying the pH at which your specific compound is most stable, you can significantly extend its lifetime in solution.

Caption: Workflow for pH-Rate Profile Study.

- Buffer Preparation: Prepare a series of buffers covering a relevant pH range (e.g., pH 3, 5, 7, 9). Use buffers with known stability and low reactivity.
- Stock Solution: Prepare a concentrated stock solution of your fluorinated biguanide in a suitable organic solvent (e.g., acetonitrile or DMSO) where it is stable.
- Incubation: Dilute a small volume of the stock solution into each buffer to a final concentration suitable for your assay and analysis.
- Sampling: Incubate the solutions at a controlled, and if desired, elevated temperature (e.g., 40°C) to accelerate degradation. Collect aliquots at predetermined time points (e.g., 0, 1, 2, 4, 8, 24 hours).
- Analysis: Immediately analyze each aliquot using a validated stability-indicating HPLC method (see Section 3).
- Data Interpretation: Plot the percentage of the parent compound remaining against time for each pH. The pH that shows the least degradation over time is the optimal pH for your compound's stability in an aqueous solution.

Issue 2: My solid compound or solution discolors upon exposure to lab lighting.

Q: I left a solution of my compound on the bench, and it turned yellow. My solid material also seems to be changing color over time. What's happening?

A: This is a classic sign of photodegradation. Many complex organic molecules, including those with aromatic rings and conjugated systems, can absorb UV and visible light, leading to chemical reactions that break down the molecule.[8]

© 2026 BenchChem. All rights reserved.

When a molecule absorbs photons of a specific wavelength, it can be promoted to an excited electronic state. This excess energy can trigger various reactions, such as bond cleavage, rearrangement, or reaction with oxygen (photo-oxidation). The resulting photoproducts often have different chromophores, leading to a change in the color of the solution or solid. The rate and pathway of photodegradation depend on both the compound's structure and the light's wavelength.[7]

- Immediate Protection: The simplest and most crucial step is to protect the compound from light.
  - Store solid materials in amber vials or containers wrapped in aluminum foil.
  - Work with solutions in a dimly lit area or use amber-colored labware (volumetric flasks, vials).
  - When using clear multi-well plates for assays, minimize their exposure time to ambient light.
- Forced Degradation Study (Photostability): To confirm light sensitivity and understand its impact, perform a controlled photostability study as per ICH Q1B guidelines.
- Sample Preparation: Prepare two sets of samples. One set will be the "light-exposed" sample, and the other will be the "dark control." Prepare samples in both the solid state and in a relevant solution.
- Dark Control: Wrap the control samples completely in aluminum foil to protect them from light.
- Light Exposure: Place the light-exposed samples in a photostability chamber that provides controlled illumination (e.g., a combination of cool white fluorescent and near-UV lamps).
- Monitoring: Expose the samples for a defined period or until significant degradation is observed. Analyze both the light-exposed and dark control samples at set time points using a stability-indicating HPLC method.
- Analysis: A significant difference in the degradation profile between the light-exposed and dark control samples confirms photosensitivity.

© 2026 BenchChem. All rights reserved.

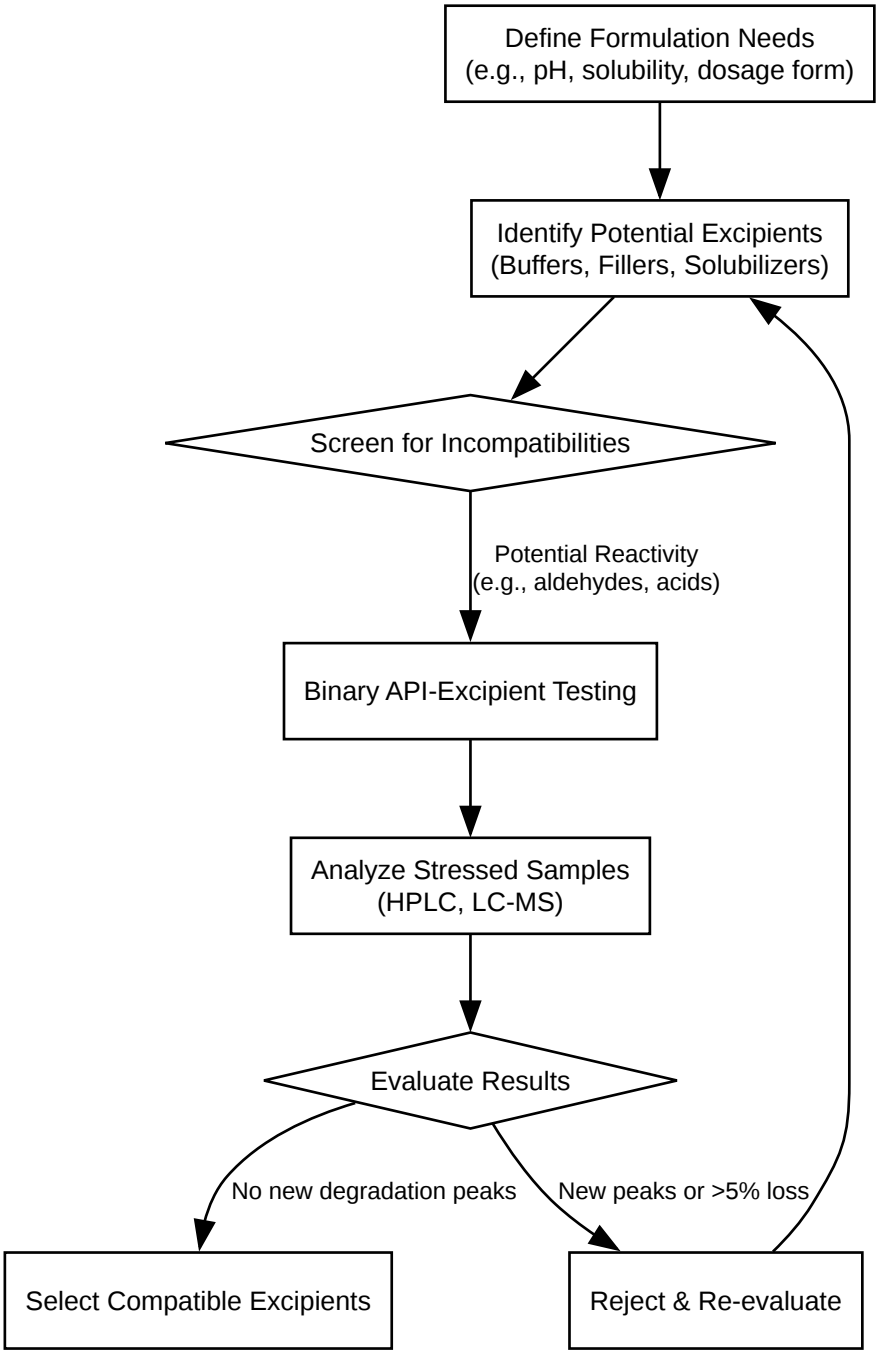
Issue 3: How do I select appropriate excipients for a stable formulation?

Q: I need to create a pre-clinical formulation. How can I choose excipients that won't cause my fluorinated biguanide to degrade?

A: Excipient selection is critical for ensuring long-term stability. While excipients are often considered "inactive," they can have a significant impact on the stability of the active pharmaceutical ingredient (API).[14][15] The key is to choose excipients that are compatible with the biguanide functional group and any other reactive moieties on your molecule.

Excipients can improve stability by acting as buffering agents to control pH, antioxidants to prevent oxidation, or moisture scavengers to prevent hydrolysis.[15][16] However, they can also introduce reactive impurities. For example, some grades of excipients like PEG can contain residual formic acid or formaldehyde, which can react with primary or secondary amines on the API to form N-formyl adducts.[11] The basic nature of biguanides makes them nucleophilic and thus susceptible to such reactions.

© 2026 BenchChem. All rights reserved.



Click to download full resolution via product page

Caption: Decision workflow for selecting stable excipients.

- Identify Candidates: Based on your desired formulation (e.g., oral solution, solid tablet), create a list of potential excipients.

© 2026 BenchChem. All rights reserved.

- Binary Mixtures: Prepare binary mixtures of your API and each excipient, typically in a 1:1 or 1:5 ratio by weight. Also, prepare a sample of the pure API as a control.
- Add Moisture: Add a small amount of water (e.g., 5% w/w) to a duplicate set of samples to simulate a high-humidity environment, which can accelerate reactions.
- Stress Conditions: Store the samples at an elevated temperature (e.g., 50°C) for a period of 1-4 weeks.
- Analysis: At designated time points, analyze the samples by HPLC. Compare the chromatograms of the mixtures to the pure API control.
- Interpretation: An excipient is considered incompatible if the mixture shows significant degradation of the API or the appearance of new impurity peaks that are not present in the stressed API control.

Data Summary Table: Example Excipient Screening Results

Excipient	Condition	% API Remaining (2 weeks @ 50°C)	New Impurity Peaks Observed	Compatibility
API Only	Dry	99.5%	None	-
API Only	Wet	98.2%	RRT 1.2 (0.1%)	-
Mannitol	Wet	98.1%	RRT 1.2 (0.1%)	Compatible
Lactose	Wet	85.3%	RRT 1.4 (5.2%), RRT 1.6 (8.1%)	Incompatible
PEG 400	Wet	92.0%	RRT 1.9 (N-formyl, 6.5%)	Incompatible
Glycine	Wet	98.3%	RRT 1.2 (0.1%)	Compatible

Section 3: Analytical Protocol for Stability Assessment

A robust analytical method is essential for accurately assessing stability. A "stability-indicating" method is one that can resolve the parent API from all potential degradation products and

© 2026 BenchChem. All rights reserved.

impurities.

- Column Selection: Start with a versatile reversed-phase column, such as a C18 or C8, with standard dimensions (e.g., 4.6 x 150 mm, 3.5 µm particle size).
- Mobile Phase Scouting:
  - Aqueous (A): 0.1% Formic Acid or 0.1% Trifluoroacetic Acid in water.
  - Organic (B): Acetonitrile or Methanol.
- Gradient Elution: Develop a gradient elution method to ensure all components, from polar degradation products to the less polar API, are eluted from the column.
  - Example Gradient: Start with 5-10% B, ramp to 95% B over 15-20 minutes, hold for 2-3 minutes, and then return to initial conditions to re-equilibrate.
- Wavelength Selection: Use a photodiode array (PDA) detector to analyze a concentrated solution of the API. The optimal detection wavelength is typically the absorbance maximum (λ-max) of the parent compound. Monitor at multiple wavelengths if degradation products have different absorbance maxima.
- Forced Degradation & Method Validation:
  - Generate degradation products by subjecting the API to forced degradation (hydrolysis, oxidation, heat, light).
  - Inject a composite sample containing both the parent API and its degradation products.
  - Confirm that the analytical method provides baseline separation between the parent peak and all degradation product peaks. The peak purity of the parent compound should be assessed using the PDA detector to ensure no impurities are co-eluting.
  - Validate the method according to ICH Q2(R1) guidelines for specificity, linearity, accuracy, and precision.

References

© 2026 BenchChem. All rights reserved.

- Colorcon. (2023, October 31). The Role of Pharma Excipients in Enhancing Drug Stability and Absorption. [Link][17]
- Pipl Unisol. (n.d.). How Excipients Impact Drug Absorption, Stability, and Shelf Life. [Link][16]
- Khan, S., Waseem, A., & Parveen, F. (2014). Photocatalytic Degradation of Pharmaceutical Residues from Water and Sewage Effluent Using Different TiO2 Nanomaterials. MDPI. [Link][18]
- Pharma Focus Europe. (n.d.). Role of Excipients in Drug Formulation. [Link][14]
- Kim, I., Yamashita, N., & Tanaka, H. (2009). Photodegradation of pharmaceuticals in the aquatic environment by sunlight and UV-A, -B and -C irradiation. PubMed. [Link][7]
- Khasawneh, O. F. S., & Palaniandy, P. (n.d.). PHOTOCATALYTIC DEGRADATION OF PHARMACEUTICALS USING TiO2 BASED NANOCOMPOSITE CATALYST- REVIEW. [Link][19]
- Carra, I., et al. (2016). Photocatalytic Degradation of Pharmaceuticals Carbamazepine, Diclofenac, and Sulfamethoxazole by Semiconductor and Carbon Materials: A Review. PubMed Central. [Link][20]
- Open Access Journals. (2024). The Importance of Excipients in Drugs. [Link][15]
- Taylor & Francis Online. (n.d.). The role of fluorine in medicinal chemistry. [Link][2]
- Journal of Chemical and Pharmaceutical Research. (n.d.). Impact of Pharmaceutical Excipients on Drug Bioavailability and Stability. [Link][21]
- ACS Publications. (2016). Quantitative Assessment of the Impact of Fluorine Substitution on P-Glycoprotein (P-gp) Mediated Efflux, Permeability, Lipophilicity, and Metabolic Stability. [Link][22]
- Das, P., et al. (2023). Fluorine-a small magic bullet atom in the drug development: perspective to FDA approved and COVID-19 recommended drugs. PubMed Central. [Link][3]

© 2026 BenchChem. All rights reserved.

- Challis, J. K., et al. (2014). A critical assessment of the photodegradation of pharmaceuticals in aquatic environments: defining our current understanding and identifying knowledge gaps. RSC Publishing. [Link][8]
- Zhou, Y., & Murphy, G. K. (2019). The Dark Side of Fluorine. ACS Medicinal Chemistry Letters. [Link][23]
- Bio-protocol. (n.d.). Fluorine in drug discovery: Role, design and case studies. [Link][1]
- ProQuest. (n.d.). Elucidating the Biodegradation Pathway for the Pharmaceutical Metformin in Wastewater: Implications in Human and Wastewater Microbiomes. [Link][13]
- Asian Publication Corporation. (n.d.). Assessment of Thermal Stability of Metformin Hydrochloride. [Link][9]
- Corcoran, C., & Jacobs, T. F. (2023). The Mechanism of Action of Biguanides: New Answers to a Complex Question. PMC. [Link][24]
- Zhang, Y., et al. (2020). Synthesis, biological evaluation and anti-proliferative mechanism of fluorine-containing proguanil derivatives. PubMed. [Link][25]
- ResearchGate. (2021). The chemistry of biguanides: from synthetic routes to applications in organic chemistry. [Link][26]
- Wikipedia. (n.d.). Biguanide. [Link][12]
- ResearchGate. (n.d.). Physicochemical properties of biguanides: metformin, buformin and phenformin. [Link][27]
- ResearchGate. (2010). (PDF) Assessment of Thermal Stability of Metformin Hydrochloride. [Link][10]
- ResearchGate. (n.d.). Proposed biodegradation pathways for metformin by (A) Pseudomonas.... [Link][28]
- ACS Publications. (2018). Synthesis and Characterization of Biguanide and Biguanidium Surfactants for Efficient and Recyclable Application in the Suzuki–Miyaura Reaction. [Link]

© 2026 BenchChem. All rights reserved.

[29]

- NIH. (n.d.). Synthesis and Characterization of Biguanide and Biguanidium Surfactants for Efficient and Recyclable Application in the Suzuki–Miyaura Reaction. [Link][30]
- NIH. (2021). Synthetic accesses to biguanide compounds. [Link][31]
- PMC. (n.d.). Thermal Analysis of Some Antidiabetic Pharmaceutical Compounds. [Link][32]
- Google Patents. (n.d.). CA2826391C - Pharmaceutical formulations including an amine compound. [11]
- YouTube. (2023). Topic (26) Biguanides = Basic Introduction and Structure Activity Relationship (SAR) | Antibiotics. [Link][33]
- NIH. (n.d.). Metabolism and Chemical Degradation of New Antidiabetic Drugs: A Review of Analytical Approaches for Analysis of Glutides and Gliflozins. [Link][34]
- ResearchGate. (2024). (PDF) Analytical Method Development and Validation of Biguanide, Empagliflozin, and Linagliptin by RP HPLC. [Link][35]
- EA Journals. (n.d.). POLYHEXAMETHYLENE BIGUANIDE HYDROCHLORIDE: FEATURES AND APPLICATIONS. [Link][36]
- PubMed. (2018). Stability of an ophthalmic formulation of polyhexamethylene biguanide in gamma-sterilized and ethylene oxide sterilized low density polyethylene multidose eyedroppers. [Link][37]
- University of Huddersfield Repository. (n.d.). Formation, properties, and stability of poly(hexamethylene biguanide) stabilised silver nanoparticles from the perspective of nov. [Link][38]
- LinkedIn. (n.d.). ANALYTICAL METHODS FOR THE DEGRADATION OF PHYTOCONSTITUENTS. [Link][39]
- NIH. (2018). Stability of an ophthalmic formulation of polyhexamethylene biguanide in gamma-sterilized and ethylene oxide sterilized low density polyethylene multidose eyedroppers. [Link][40]

© 2026 BenchChem. All rights reserved.

- NIH. (2019). The Dark Side of Fluorine. [Link][41]
- NIH. (n.d.). Determination of Chemical Stability of Two Oral Antidiabetics, Metformin and Repaglinide in the Solid State and Solutions Using LC-UV, LC-MS, and FT-IR Methods. [Link][6]
- ResearchGate. (2022). Identification and characterization of degradation products of Nateglinide. [Link][42]
- University of Illinois Urbana-Champaign. (2022). Research could enable assembly line synthesis of prevalent amine-containing drugs. [Link][43]
- MDPI. (n.d.). Drug Discovery Based on Fluorine-Containing Glycomimetics. [Link][44]
- MDPI. (2023). Synthesis, Characterization and Structural Analysis of Two New Biguanide Complexes. [Link][45]
- ChemRxiv. (2023). On the Metabolic Stability of Fluorinated Small Molecules; A Physical Organic Chemistry Perspective. [Link][4]
- University of Illinois Urbana-Champaign. (2022). Research could enable assembly line synthesis of prevalent amine-containing drugs. [Link][46]
- NIH. (2022). Instability Challenges and Stabilization Strategies of Pharmaceutical Proteins. [Link][47]

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopiclabeling.

Email: info@benchchem.com or Request Quote Online.

Sources

- 1. pharmacyjournal.org [pharmacyjournal.org]
- 2. tandfonline.com [tandfonline.com]

- 3. Fluorine-a small magic bullet atom in the drug development: perspective to FDA approved and COVID-19 recommended drugs - PMC [pmc.ncbi.nlm.nih.gov]
- 4. chemrxiv.org [chemrxiv.org]
- 5. pdf.benchchem.com [pdf.benchchem.com]
- 6. Determination of Chemical Stability of Two Oral Antidiabetics, Metformin and Repaglinide in the Solid State and Solutions Using LC-UV, LC-MS, and FT-IR Methods - PMC [pmc.ncbi.nlm.nih.gov]
- 7. Photodegradation of pharmaceuticals in the aquatic environment by sunlight and UV-A, -B and -C irradiation - PubMed [pubmed.ncbi.nlm.nih.gov]
- 8. A critical assessment of the photodegradation of pharmaceuticals in aquatic environments: defining our current understanding and identifying knowledge ... - Environmental Science: Processes & Impacts (RSC Publishing) DOI:10.1039/C3EM00615H [pubs.rsc.org]
- 9. asianpubs.org [asianpubs.org]
- 10. researchgate.net [researchgate.net]
- 11. CA2826391C - Pharmaceutical formulations including an amine compound - Google Patents [patents.google.com]
- 12. Biguanide - Wikipedia [en.wikipedia.org]
- 13. Elucidating the Biodegradation Pathway for the Pharmaceutical Metformin in Wastewater: Implications in Human and Wastewater Microbiomes - ProQuest [proquest.com]
- 14. pharmafocuseurope.com [pharmafocuseurope.com]
- 15. openaccessjournals.com [openaccessjournals.com]
- 16. How Excipients Impact Drug Absorption, Stability, and Shelf Life - Novo Excipients [novoexcipients.com]
- 17. colorcon.com [colorcon.com]
- 18. Photocatalytic Degradation of Pharmaceutical Residues from Water and Sewage Effluent Using Different TiO2 Nanomaterials [mdpi.com]
- 19. zbc.uz.zgora.pl [zbc.uz.zgora.pl]
- 20. Photocatalytic Degradation of Pharmaceuticals Carbamazepine, Diclofenac, and Sulfamethoxazole by Semiconductor and Carbon Materials: A Review - PMC [pmc.ncbi.nlm.nih.gov]
- 21. jocpr.com [jocpr.com]
- 22. pubs.acs.org [pubs.acs.org]

© 2026 BenchChem. All rights reserved.

- 23. pubs.acs.org [pubs.acs.org]
- 24. The Mechanism of Action of Biguanides: New Answers to a Complex Question - PMC [pmc.ncbi.nlm.nih.gov]
- 25. Synthesis, biological evaluation and anti-proliferative mechanism of fluorine-containing proguanil derivatives - PubMed [pubmed.ncbi.nlm.nih.gov]
- 26. researchgate.net [researchgate.net]
- 27. researchgate.net [researchgate.net]
- 28. researchgate.net [researchgate.net]
- 29. pubs.acs.org [pubs.acs.org]
- 30. Synthesis and Characterization of Biguanide and Biguanidium Surfactants for Efficient and Recyclable Application in the Suzuki–Miyaura Reaction - PMC [pmc.ncbi.nlm.nih.gov]
- 31. Synthetic accesses to biguanide compounds - PMC [pmc.ncbi.nlm.nih.gov]
- 32. Thermal Analysis of Some Antidiabetic Pharmaceutical Compounds - PMC [pmc.ncbi.nlm.nih.gov]
- 33. m.youtube.com [m.youtube.com]
- 34. Metabolism and Chemical Degradation of New Antidiabetic Drugs: A Review of Analytical Approaches for Analysis of Glutides and Gliflozins - PMC [pmc.ncbi.nlm.nih.gov]
- 35. researchgate.net [researchgate.net]
- 36. eajournals.org [eajournals.org]
- 37. Stability of an ophthalmic formulation of polyhexamethylene biguanide in gamma-sterilized and ethylene oxide sterilized low density polyethylene multidose eyedroppers - PubMed [pubmed.ncbi.nlm.nih.gov]
- 38. publications.aston.ac.uk [publications.aston.ac.uk]
- 39. ijmr.net.in [ijmr.net.in]
- 40. Stability of an ophthalmic formulation of polyhexamethylene biguanide in gamma-sterilized and ethylene oxide sterilized low density polyethylene multidose eyedroppers - PMC [pmc.ncbi.nlm.nih.gov]
- 41. The Dark Side of Fluorine - PMC [pmc.ncbi.nlm.nih.gov]
- 42. researchgate.net [researchgate.net]
- 43. Research could enable assembly line synthesis of prevalent amine-containing drugs | Department of Chemistry | Illinois [chemistry.illinois.edu]
- 44. mdpi.com [mdpi.com]

© 2026 BenchChem. All rights reserved.

- 45. mdpi.com [mdpi.com]
- 46. firstwordpharma.com [firstwordpharma.com]
- 47. Instability Challenges and Stabilization Strategies of Pharmaceutical Proteins - PMC [pmc.ncbi.nlm.nih.gov]
- To cite this document: BenchChem. [Technical Support Center: Enhancing the Stability of Fluorinated Biguanide Compounds]. BenchChem, [2026]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1301585/docs#technical-support-center-enhancing-the-stability-of-fluorinated-biguanide-compounds]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment?

Need Industrial/Bulk Grade? Request Custom Synthesis Quote

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com

Contact our Ph.D. Support Team for a compatibility check

© 2026 BenchChem. All rights reserved.

© 2026 BenchChem. All rights reserved.